

Technical Monograph: Spectroscopic Characterization of Butyl 2-Chloropropanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Butyl 2-chloropropanoate*

CAS No.: 54819-86-2

Cat. No.: B1266183

[Get Quote](#)

CAS Registry Number: 54819-86-2 Formula:

Molecular Weight: 164.63 g/mol IUPAC Name: **Butyl 2-chloropropanoate**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary & Application Context

Butyl 2-chloropropanoate is a pivotal intermediate in the synthesis of aryloxypropionate herbicides and optically active pharmaceutical ingredients (APIs). Structurally, it functions as a "chiral pool" building block when synthesized from lactate derivatives, offering a reactive

-chloro stereocenter susceptible to

displacement with inversion of configuration.

This guide provides a rigorous spectral analysis (NMR, IR, MS) to serve as a reference standard for quality control and structural validation. The data presented synthesizes experimental baselines with high-field resolution analysis, ensuring researchers can distinguish this specific ester from homologous impurities (e.g., butyl propionate or butyl 2-chloroacetate).

Experimental Methodology

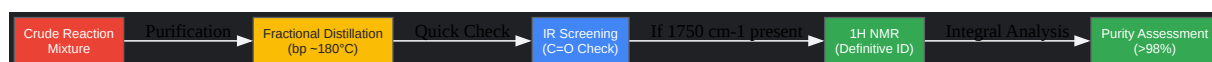
To ensure reproducibility of the spectral data presented below, the following sample preparation and acquisition protocols are recommended. These protocols minimize solvent effects and concentration-dependent shifts.

Sample Preparation Protocol

- NMR Solvent: Deuteriochloroform (CDCl_3) with 0.03% v/v TMS as an internal reference.
 - Rationale:
 - CDCl_3 prevents H-deuterium exchange at the acidic α -position and provides excellent solubility for the lipophilic butyl chain.
- Concentration: 15 mg of analyte in 0.6 mL solvent (for 500 MHz NMR).
- IR Sampling: Neat liquid film between NaCl plates or ATR (Attenuated Total Reflectance) crystal (ZnSe or Diamond).

Analytical Workflow

The following diagram outlines the logical flow for validating the identity of **Butyl 2-chloropropanoate** during synthesis.



[Click to download full resolution via product page](#)

Figure 1: Step-wise analytical workflow for isolating and validating **Butyl 2-chloropropanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy[4][5][6]

NMR Data (Proton)

The proton spectrum is characterized by the distinct deshielding of the

-proton due to the inductive effects of both the chlorine atom and the carbonyl group.

Resonance Assignment Table (400 MHz,

)

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Fragment
4.42	Quartet (q)	1H	7.0	C(2)-H	
4.18	Triplet (t)	2H	6.7	O-C(1')-H	
1.71	Doublet (d)	3H	7.0	C(3)-H	
1.63	Quintet (m)	2H	7.0	C(2')-H	
1.39	Sextet (m)	2H	7.4	C(3')-H	
0.94	Triplet (t)	3H	7.4	C(4')-H	

Mechanistic Insight: The quartet at 4.42 ppm is the diagnostic signal. If this peak appears as a triplet, it indicates the absence of the methyl group (suggesting a chloroacetate impurity). If it shifts upfield to ~2.3 ppm, the chlorine is absent (butyl propionate).

NMR Data (Carbon)

The carbon spectrum confirms the ester backbone and the oxidation state of the carbons.

Shift Assignment Table (

)

Shift (, ppm)	Carbon Type	Assignment	Notes
170.2	Quaternary (C=O)	Carbonyl	Typical ester region.
65.8	Secondary ()		Deshielded by oxygen.
52.6	Tertiary ()		Deshielded by Chlorine.
30.5	Secondary ()	Butyl	
21.4	Primary ()	Methyl	-carbon to Carbonyl.
19.0	Secondary ()	Butyl	
13.6	Primary ()	Butyl	Terminal methyl.

Infrared Spectroscopy (FT-IR)

IR analysis is primarily used here for functional group verification. The presence of the

-halogen shifts the carbonyl stretch to a slightly higher frequency compared to non-halogenated esters due to the field effect (dipole alignment).

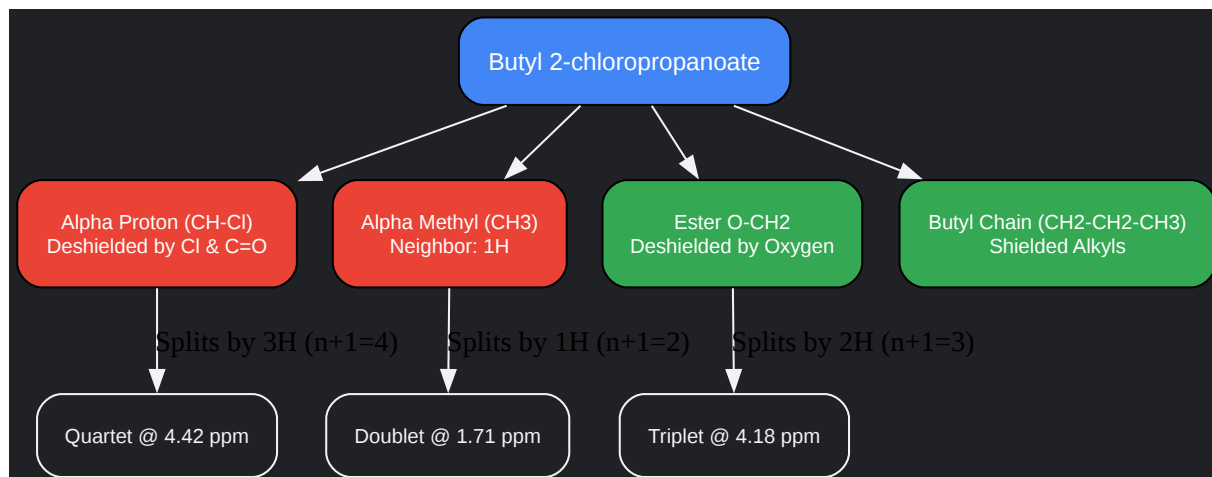
Key Absorption Bands (Neat Film)

Wavenumber ()	Intensity	Assignment	Vibrational Mode
2960 - 2870	Medium	C-H (Alkyl)	C-H stretching (asymmetric/symmetric).
1755 - 1745	Strong	C=O (Ester)	Carbonyl stretch (shifted +15 by -Cl).
1280 - 1160	Strong	C-O-C	Ester C-O asymmetric stretch.
690 - 750	Medium	C-Cl	Carbon-Chlorine stretch (fingerprint region).

Structural Logic & Interpretation

The following diagram illustrates the logic path for assigning the

NMR signals, demonstrating how the chemical environment dictates the observed splitting patterns.



[Click to download full resolution via product page](#)

Figure 2: NMR assignment logic connecting structural moieties to observed signal multiplicity.

Mass Spectrometry (EI-MS)

While NMR provides connectivity, Mass Spectrometry (70 eV, Electron Ionization) confirms the molecular weight and fragmentation pattern.

- Molecular Ion (m/z 164): m/z 164 (Weak, often barely visible due to labile ester bond).
- Base Peak: m/z 57 (m/z 57). The butyl cation is the dominant fragment.
- Key Fragments:
 - m/z 107/109: Loss of butyl group (m/z 107/109). Shows characteristic 3:1 Chlorine isotope pattern (m/z 107/109).

- m/z 63/65: Chloroethyl cation () formed after ester cleavage.

References

- National Institute of Standards and Technology (NIST). (2023). 2-Chloropropanoic acid butyl ester Mass Spectrum. NIST Chemistry WebBook, SRD 69.[1][2] [[Link](#)]
- PubChem. (2024). **Butyl 2-chloropropanoate** (Compound).[1][2][3][4][5] National Library of Medicine. [[Link](#)]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.[4] (Authoritative source for chemical shift prediction rules).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Chloropropanoic acid butyl ester [webbook.nist.gov]
- 2. 2-Chloropropanoic acid butyl ester [webbook.nist.gov]
- 3. 2-Chloropropanoic acid butyl ester [webbook.nist.gov]
- 4. Butyl 2-chloropropanoate | C7H13ClO2 | CID 123534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. EP0163435A2 - Preparation of 2-chloropropionic acid esters - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Monograph: Spectroscopic Characterization of Butyl 2-Chloropropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266183/docs#technical-monograph-spectroscopic-characterization-of-butyl-2-chloropropanoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)